

# sec-Butylcyclohexane molecular weight and formula

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## Compound of Interest

Compound Name: *sec-Butylcyclohexane*

Cat. No.: *B1581254*

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## Technical Data Sheet: sec-Butylcyclohexane

Audience: Researchers, scientists, and drug development professionals.

## Chemical Identity and Formula

**sec-Butylcyclohexane** is a cyclic alkane, a derivative of cyclohexane where a sec-butyl group is attached to the ring. Its chemical structure is characterized by a six-carbon ring bonded to a four-carbon branched alkyl substituent.

Molecular Formula:  $C_{10}H_{20}$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

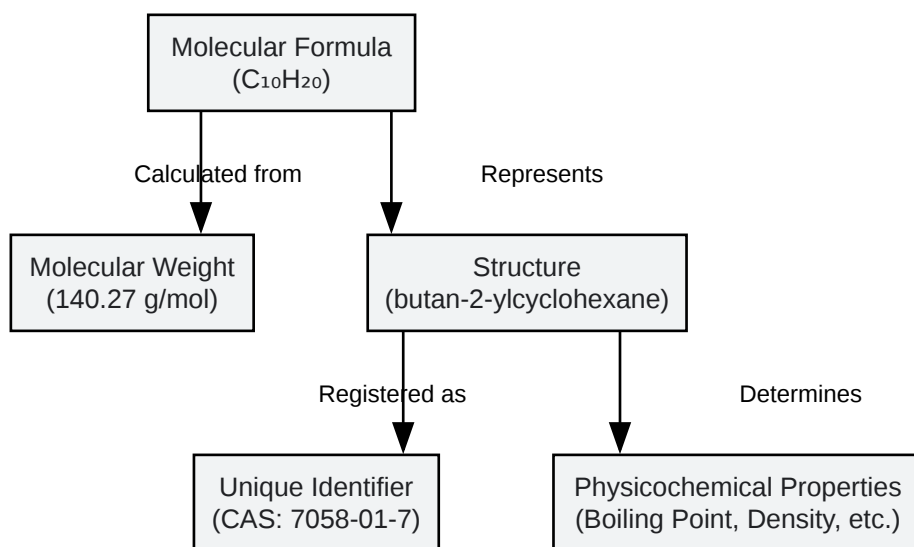
## Physicochemical Properties

The fundamental physicochemical properties of **sec-butylcyclohexane** are summarized in the table below. These values are crucial for its application in various experimental and industrial settings.

Property	Value
Molecular Weight	140.27 g/mol [1][4][5]
Alternative Molecular Weight	140.2658 g/mol [2][3]
CAS Number	7058-01-7[1][2][3][4][5]
Density	0.801 g/cm <sup>3</sup> [3]
Boiling Point	179.3 °C at 760 mmHg[3]
Flash Point	48.2 °C[3]
Vapor Pressure	1.28 mmHg at 25 °C[3]

## Logical Structure of Chemical Identification

The process of identifying and characterizing a chemical compound like **sec-butylcyclohexane** follows a logical workflow, starting from its basic formula to its detailed structural and physical properties.



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Caption: Logical workflow for chemical characterization.

Disclaimer: This document is intended for informational purposes for a technical audience. The provided data is compiled from various chemical databases. Experimental protocols are beyond the scope of this specific data sheet.

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## References

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- 3. sec-Butylcyclohexane | 7058-01-7 [chemnet.com]
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